

Application Notes and Protocols for the Analytical Quantification of Paclitaxel

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Compound of Interest

Compound Name: *Paclitaxel C*

Cat. No.: *B15556868*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Paclitaxel, a potent anti-mitotic agent originally isolated from the bark of the Pacific yew tree (*Taxus brevifolia*), is a cornerstone of chemotherapy regimens for various cancers, including ovarian, breast, and lung cancer.^{[1][2]} Its therapeutic efficacy is closely linked to its concentration in biological matrices. Therefore, accurate and reliable quantification of paclitaxel in pharmaceutical formulations and biological samples is critical for pharmacokinetic studies, therapeutic drug monitoring, and quality control. This document provides detailed application notes and protocols for the most common analytical techniques used for paclitaxel quantification: High-Performance Liquid Chromatography with UV detection (HPLC-UV), Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), and Enzyme-Linked Immunosorbent Assay (ELISA).

While the initial request specified "**Paclitaxel C**," this is not a standard nomenclature for a paclitaxel analogue. This document will focus on the quantification of paclitaxel itself, with the understanding that these methods can often be adapted for its various analogues.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a widely used, robust, and cost-effective method for the quantification of paclitaxel in pharmaceutical dosage forms and, with appropriate sample preparation, in biological fluids. [1][3] The principle involves separating paclitaxel from other components in a sample using a reversed-phase column, followed by detection based on its ultraviolet absorbance, typically at 227 nm.[4]

Quantitative Data Summary

Parameter	HPLC-UV Method 1	HPLC-UV Method 2	HPLC-UV Method 3
Linearity Range	20 - 100 µg/mL	0.25 - 10 µg/mL (Plasma)	2.5 - 100 µg/mL
Correlation Coefficient (r ²)	0.999	>0.99	>0.999
Limit of Detection (LOD)	1.57 µg/mL	70 ng/mL (Plasma)	0.1638 µg/mL
Limit of Quantification (LOQ)	4.76 µg/mL	0.25 µg/mL (Plasma)	0.4964 µg/mL
Accuracy (% Recovery)	98.58% - 99.33%	Not explicitly stated	98% - 101%
Precision (%RSD)	<2%	<15%	0.06% - 0.68%
Reference	[4]	[5]	[6]

Experimental Protocol: Quantification of Paclitaxel in a Pharmaceutical Formulation

This protocol is adapted from a validated RP-HPLC method.[4]

1. Materials and Reagents:

- Paclitaxel reference standard

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Symmetry C18 column (5 μ m, 4.6 x 250 mm) or equivalent
- 0.2 μ m syringe filters

2. Instrumentation:

- HPLC system with a UV detector, pump, and autosampler
- Data acquisition and processing software (e.g., Empower 2)

3. Chromatographic Conditions:

- Mobile Phase: Acetonitrile:Methanol (60:40 v/v)
- Flow Rate: 1.0 mL/min
- Column Temperature: Ambient
- Detection Wavelength: 227 nm
- Injection Volume: 20 μ L
- Run Time: Approximately 10 minutes

4. Standard Solution Preparation:

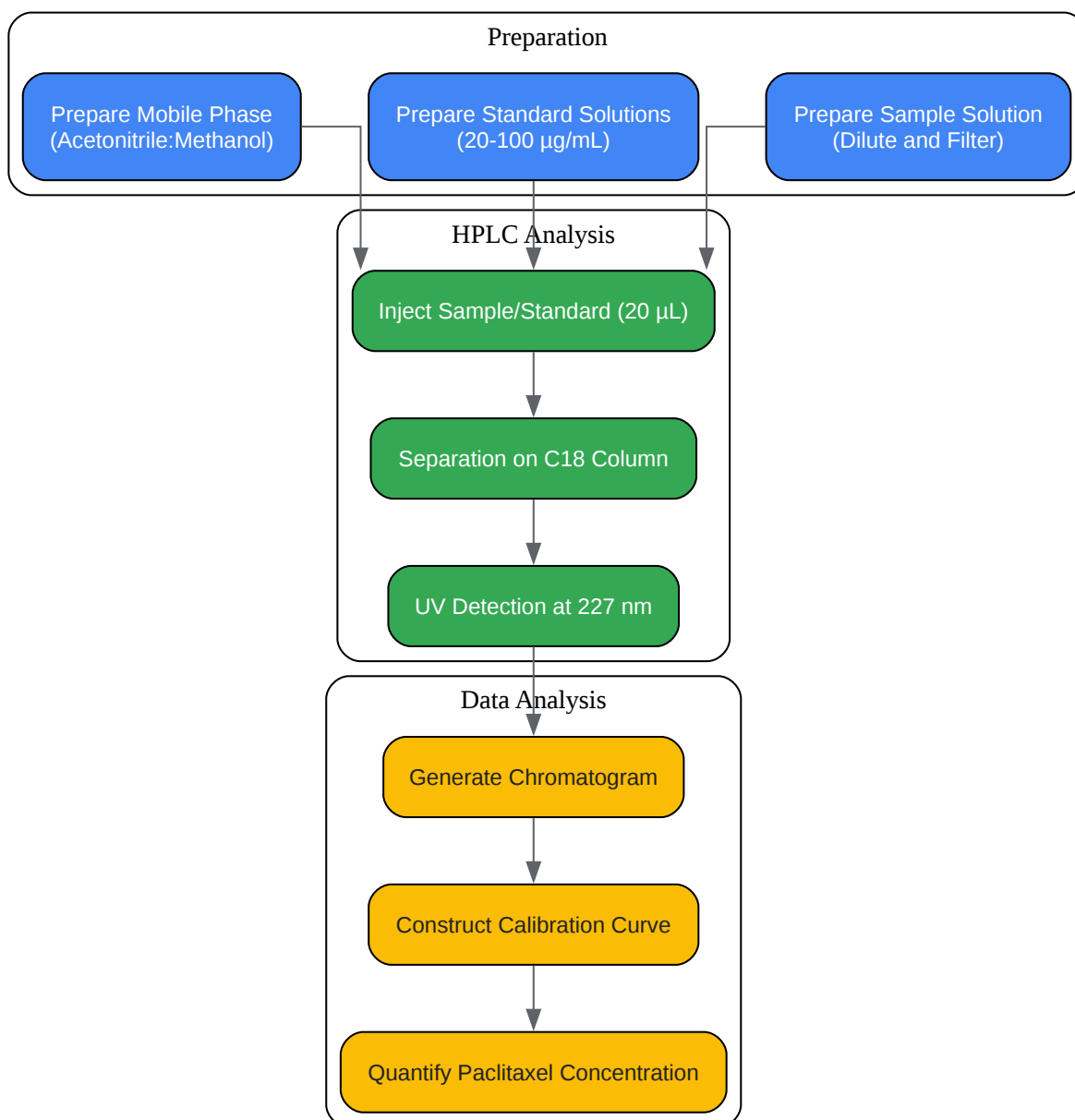
- Stock Solution (100 μ g/mL): Accurately weigh and dissolve 10 mg of paclitaxel reference standard in 100 mL of the mobile phase.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution to create calibration standards ranging from 20 μ g/mL to 100 μ g/mL.[\[4\]](#)

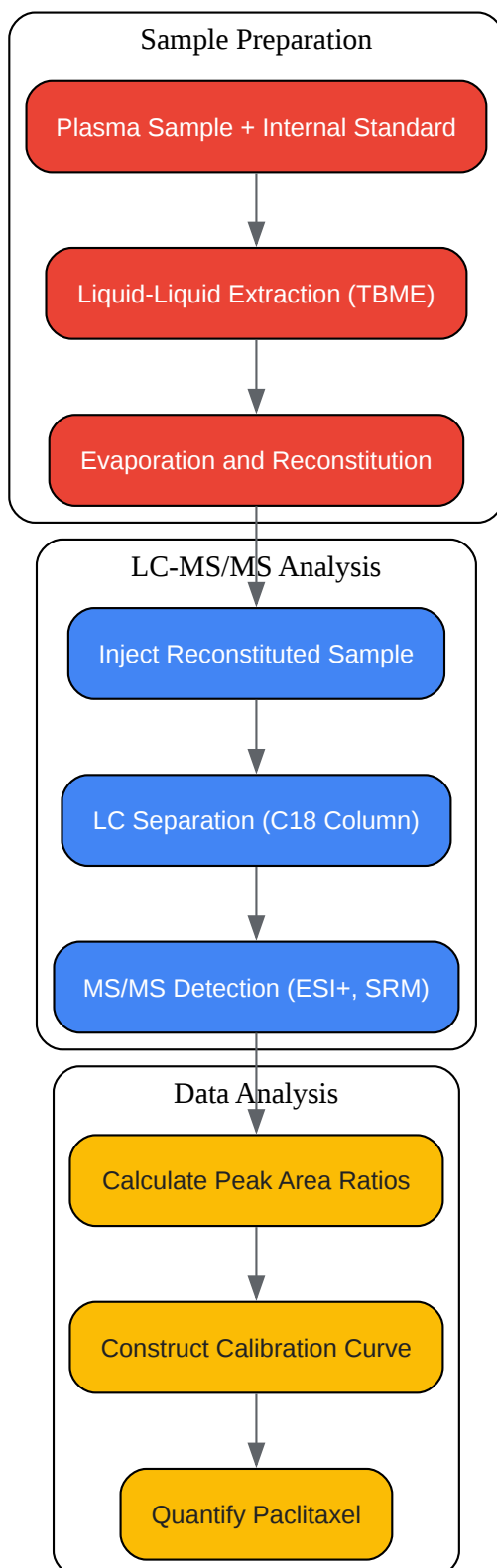
5. Sample Preparation:

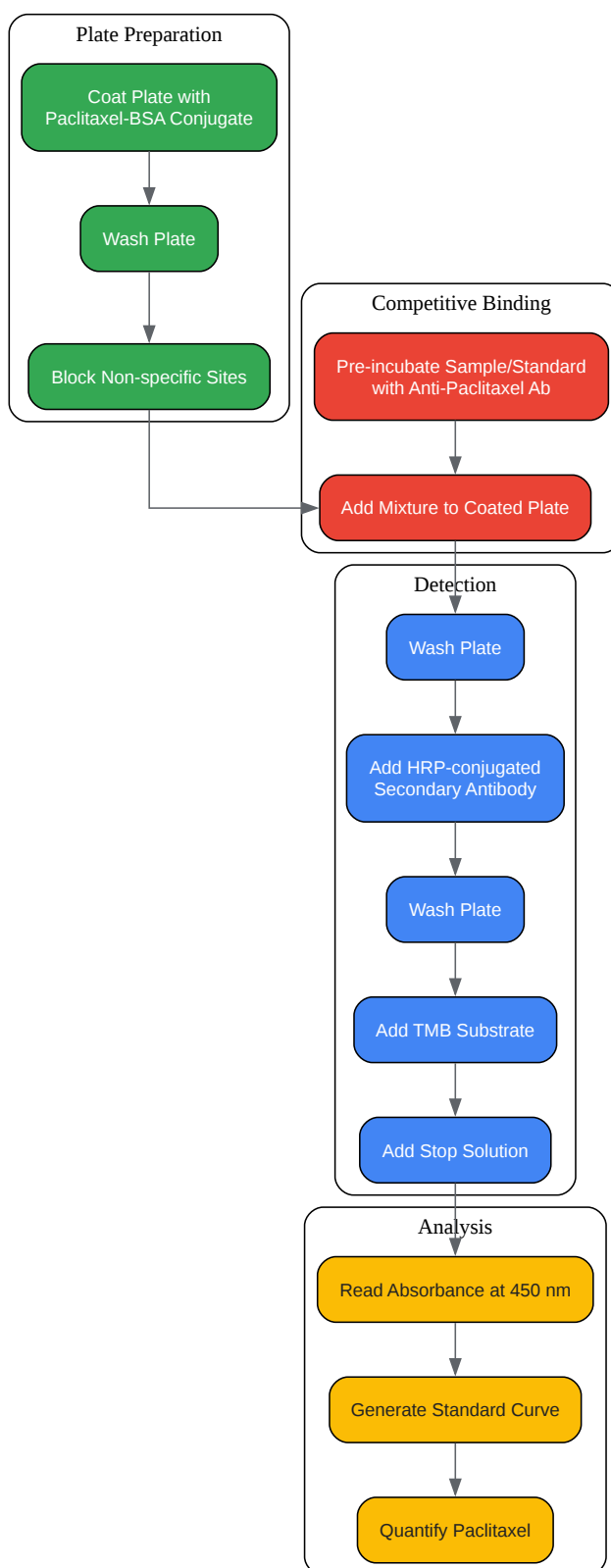
- For a liquid formulation, accurately dilute the sample with the mobile phase to fall within the calibration range.
- For a solid formulation, accurately weigh and dissolve the powdered sample in the mobile phase, sonicate to ensure complete dissolution, and dilute as necessary.
- Filter all samples and standards through a 0.2 μm syringe filter before injection.

6. Data Analysis:

- Construct a calibration curve by plotting the peak area of the paclitaxel standards against their known concentrations.
- Determine the concentration of paclitaxel in the samples by interpolating their peak areas from the calibration curve.







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